

An In-depth Technical Guide to Chromous Sulfate

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Compound of Interest

Compound Name: *Chromous sulfate*

Cat. No.: *B080241*

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For researchers, scientists, and professionals in drug development, a thorough understanding of reactive chemical species is paramount. **Chromous sulfate**, a powerful reducing agent, presents both unique opportunities and significant challenges in synthetic chemistry. This technical guide provides a comprehensive overview of **chromous sulfate**, its identifiers, properties, synthesis, and applications, with a focus on detailed experimental protocols and quantitative data.

Core Identifiers and Properties

Chromous sulfate, or chromium(II) sulfate, is an inorganic compound notable for its instability in the presence of air, where it readily oxidizes to the more stable chromium(III) state. Its properties are summarized in the tables below.

Chemical Identifiers

Identifier	Anhydrous Chromous Sulfate	Chromous Sulfate Pentahydrate
CAS Number	13825-86-0[1]	15928-77-5[1]
IUPAC Name	chromium(2+) sulfate[1]	chromium(2+) sulfate pentahydrate
Molecular Formula	CrSO ₄	CrSO ₄ ·5H ₂ O
InChI	InChI=1S/Cr.H2O4S/c;1-5(2,3)4/h;(H2,1,2,3,4)/q+2;/p-2	InChI=1S/Cr.H2O4S.5H2O/c;1-5(2,3)4;;;;/h;(H2,1,2,3,4);5*1H2/q+2;;;;;/p-2
InChIKey	RYPRIXSYXLDSOA-UHFFFAOYSA-L[1]	Not readily available
Canonical SMILES	[Cr+2].[O-]S(=O)(=O)[O-][1]	O.O.O.O.O.[Cr+2].[O-]S(=O)(=O)[O-]
Synonyms	Chromous(II) sulfate, Chromium(2+) sulfate	Chromous sulfate hydrate

Physicochemical Properties

Property	Value
Molar Mass	148.05 g/mol (anhydrous)[1] 238.13 g/mol (pentahydrate)[1]
Appearance	Blue crystalline solid (pentahydrate)[1]
Solubility in Water	21 g/100 mL at 0 °C (pentahydrate)[1]
Redox Potential (Cr ³⁺ /Cr ²⁺)	-0.42 V

Synthesis of Chromous Sulfate

The synthesis of **chromous sulfate** requires an inert atmosphere to prevent its rapid oxidation. The most common laboratory method involves the reduction of a chromium(III) salt.

Experimental Protocol: Preparation of an Aqueous Solution of Chromous Sulfate

Objective: To prepare a solution of **chromous sulfate** for use as a reducing agent.

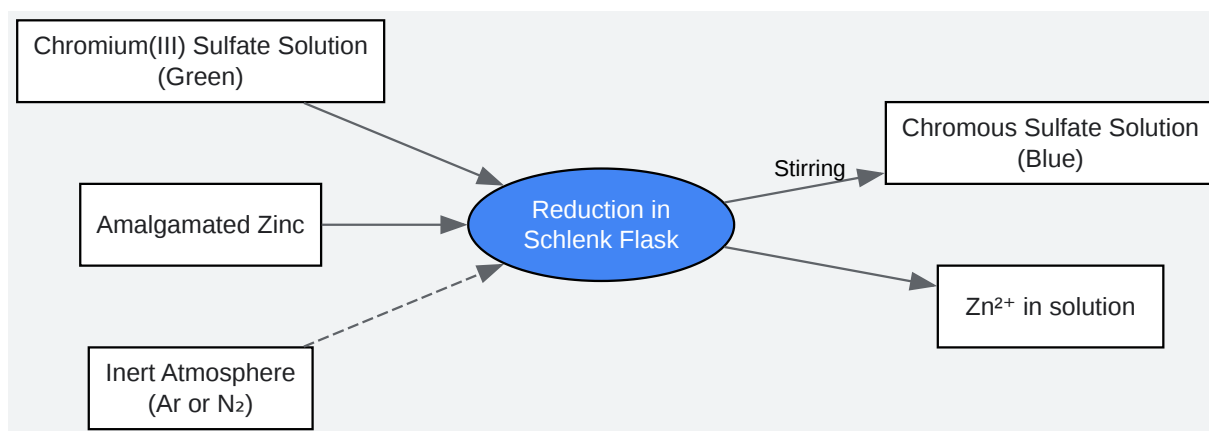
Materials:

- Chromium(III) sulfate hydrate ($\text{Cr}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$)
- Zinc powder or granules (amalgamated)
- Dilute sulfuric acid (e.g., 1 M)
- Deoxygenated water
- Schlenk flask or similar apparatus for working under an inert atmosphere
- Inert gas (argon or nitrogen)

Procedure:

- Amalgamation of Zinc (optional but recommended): In a fume hood, briefly wash the zinc with dilute sulfuric acid and then with a dilute solution of mercuric chloride. This process coats the zinc with mercury, which prevents the formation of hydrogen gas during the reduction. Rinse the amalgamated zinc thoroughly with deoxygenated water.
- Reaction Setup: Place the amalgamated zinc in a Schlenk flask equipped with a magnetic stir bar. Add a solution of chromium(III) sulfate in dilute sulfuric acid. The solution will initially be green, characteristic of the $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ ion.
- Inert Atmosphere: Seal the flask and purge with an inert gas for 10-15 minutes to remove all oxygen. Maintain a positive pressure of the inert gas throughout the reaction.
- Reduction: Stir the mixture vigorously. The color of the solution will gradually change from green to a clear, bright blue, indicating the formation of the hexaaquachromium(II) ion, $[\text{Cr}(\text{H}_2\text{O})_6]^{2+}$. This process may take several hours.

- Completion and Use: Once the color change is complete, the blue solution of **chromous sulfate** is ready for use. It should be used promptly and maintained under an inert atmosphere.



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*Workflow for the synthesis of aqueous **chromous sulfate**.*

Applications in Organic Synthesis

Chromous sulfate is a potent one-electron reducing agent. Its primary application in a research setting is in organic synthesis, particularly for the reduction of alkyl halides and in Barbier-type reactions.

Experimental Protocol: Reduction of an Alkyl Halide

Objective: To demonstrate the reductive dehalogenation of an alkyl halide using **chromous sulfate**.

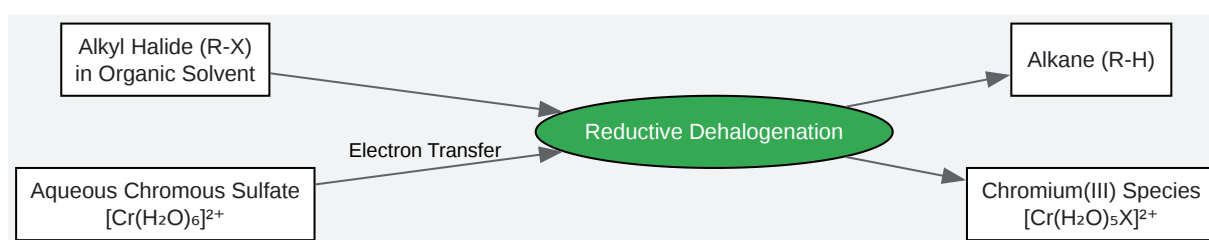
Materials:

- Aqueous solution of **chromous sulfate** (prepared as described above)
- Alkyl halide (e.g., benzyl bromide)
- Organic solvent (e.g., dimethylformamide, DMF)

- Syringes and needles for transfer under inert atmosphere
- Standard glassware for organic reactions and workup

Procedure:

- Reaction Setup: In a Schlenk flask under an inert atmosphere, add the alkyl halide dissolved in an organic solvent like DMF.
- Addition of Reducing Agent: Using a syringe, slowly add the freshly prepared blue solution of **chromous sulfate** to the stirred solution of the alkyl halide.
- Reaction: The reaction is often rapid, and the blue color of the Cr(II) ion will fade as it is oxidized to the green Cr(III) ion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, the mixture is typically quenched with water and extracted with an organic solvent (e.g., diethyl ether or ethyl acetate). The organic layer is then washed, dried, and concentrated to yield the reduced product.
- Purification: The crude product can be purified by standard techniques such as column chromatography or distillation.



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*General workflow for the reduction of an alkyl halide by **chromous sulfate**.*

Role in Biochemistry and Drug Development

Due to its high reactivity and rapid oxidation to chromium(III) under physiological conditions, **chromous sulfate** has no direct application in drug development. The biological significance of

chromium is almost exclusively associated with its +3 oxidation state. Trivalent chromium is considered an essential trace element that plays a role in glucose and lipid metabolism, potentially by potentiating the action of insulin. Research in this area focuses on stable Cr(III) complexes.

Safety and Handling

Chromous sulfate solutions are highly oxygen-sensitive and must be handled under an inert atmosphere. While chromium(II) is relatively non-toxic, chromium compounds in general should be handled with care. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should always be worn. Disposal of chromium waste should follow institutional and local regulations for heavy metal waste.

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References

- 1. Chromic Sulfate | $\text{Cr}_2(\text{SO}_4)_3$ | CID 24930 - PubChem [pubchem.ncbi.nlm.nih.gov]
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